

MI-503 degradation and storage best practices

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Compound of Interest

Compound Name: MI-503

Cat. No.: B15623653

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MI-503 Technical Support Center

Welcome to the technical support center for **MI-503**, a potent and selective small molecule inhibitor of the menin-MLL interaction. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the stable storage, handling, and troubleshooting of experiments involving **MI-503**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **MI-503**?

A1: Proper storage of **MI-503** is crucial to maintain its integrity and activity. Recommendations vary slightly between suppliers, but the general consensus for optimal stability is summarized in the table below.

Q2: How should I prepare stock solutions of **MI-503**?

A2: **MI-503** is soluble in DMSO.^[1] For example, a stock solution of 10 mM can be prepared in DMSO.^[2] It is recommended to use fresh, anhydrous DMSO to avoid introducing moisture, which can affect the stability of the compound.^{[3][4]} For in vivo studies, specific formulations with co-solvents like PEG300 and Tween 80 may be required.^[3]

Q3: Can I store **MI-503** solutions at room temperature?

A3: While solid **MI-503** is stable for short periods at room temperature during shipping, long-term storage at room temperature is not recommended.^{[1][5]} Stock solutions, especially in

DMSO, should be stored at or below -20°C.[6]

Q4: How many times can I freeze-thaw my **MI-503** stock solution?

A4: To avoid degradation, it is best practice to minimize freeze-thaw cycles.[7][8] We recommend aliquoting your stock solution into single-use volumes to prevent repeated temperature fluctuations.[6][9]

Q5: Is **MI-503** sensitive to light?

A5: Many small molecule inhibitors are light-sensitive.[10] While specific photostability data for **MI-503** is not readily available, it is a general best practice to store **MI-503** powder and stock solutions protected from light in amber vials or tubes wrapped in foil.[8]

Troubleshooting Guide

This guide addresses common issues that may arise during experiments with **MI-503**.

Issue 1: Inconsistent or lower-than-expected activity in cell-based assays.

- Potential Cause 1: Compound Degradation.
 - Troubleshooting Steps:
 - Ensure that the **MI-503** stock solution has been stored correctly and that freeze-thaw cycles have been minimized.[7][8]
 - Prepare a fresh stock solution from solid **MI-503**.
 - If possible, verify the integrity of your stock solution using analytical methods like HPLC.[10]
- Potential Cause 2: Suboptimal Cell Culture Conditions.
 - Troubleshooting Steps:
 - The inhibitory effect of **MI-503** on cell growth is time-dependent, with pronounced effects often observed after 7-10 days of treatment.[11] Ensure your experimental timeline is

sufficient to observe the desired effect.

- For some cell lines, media may need to be changed and the compound re-supplied during the course of the experiment (e.g., at day 4 of a 7-day treatment).[3]
 - Maintain consistent cell passage numbers and ensure cells are healthy and free from contamination.[7]
- Potential Cause 3: Issues with Assay Protocol.
 - Troubleshooting Steps:
 - The final concentration of DMSO in the cell culture medium should typically be below 0.5% to avoid solvent-induced toxicity.[6]
 - Include appropriate positive and negative controls in your experimental design.

Issue 2: Precipitation of **MI-503** in aqueous solutions or cell culture media.

- Potential Cause: Poor Solubility.
 - Troubleshooting Steps:
 - **MI-503** is practically insoluble in water. When diluting a DMSO stock solution into an aqueous buffer or media, ensure rapid and thorough mixing to prevent precipitation.
 - It is recommended to make serial dilutions in DMSO first, and then add the final diluted sample to your aqueous medium.[4]
 - For in vivo formulations, the use of co-solvents such as PEG300 and surfactants like Tween 80 can improve solubility.[3]

Data Summary Tables

Table 1: Recommended Storage Conditions for **MI-503**

Form	Storage Temperature	Duration	Reference(s)
Solid (Powder)	-20°C	Up to 3 years	[1]
0-4°C	Short-term (days to weeks)	[5]	
Stock Solution (in DMSO)	-80°C	Up to 2 years	[11]
-20°C	Up to 1 year	[11]	

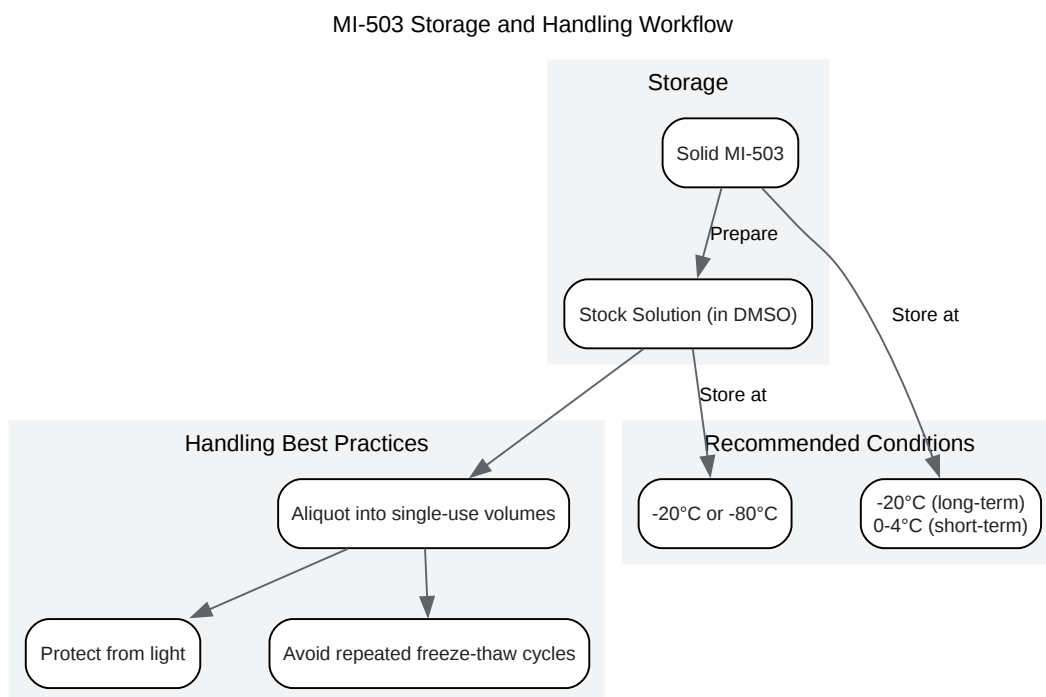
Experimental Protocols

Protocol 1: Preparation of a 10 mM **MI-503** Stock Solution in DMSO

- Materials:
 - MI-503** (solid powder)
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes or vials
- Procedure:
 - Allow the vial of solid **MI-503** to equilibrate to room temperature before opening to prevent condensation of moisture.
 - Calculate the required volume of DMSO to achieve a 10 mM concentration based on the amount of **MI-503**. The molecular weight of **MI-503** is 564.64 g/mol .[\[1\]](#)
 - Add the calculated volume of anhydrous DMSO to the vial of **MI-503**.
 - Vortex or sonicate the solution until the **MI-503** is completely dissolved.
 - Aliquot the stock solution into single-use, light-protected tubes.

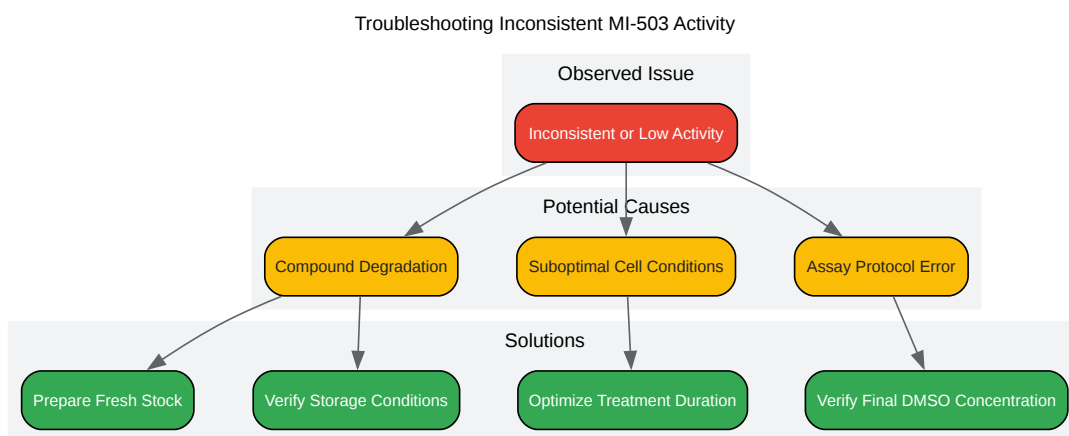
6. Store the aliquots at -20°C or -80°C.

Visualizations

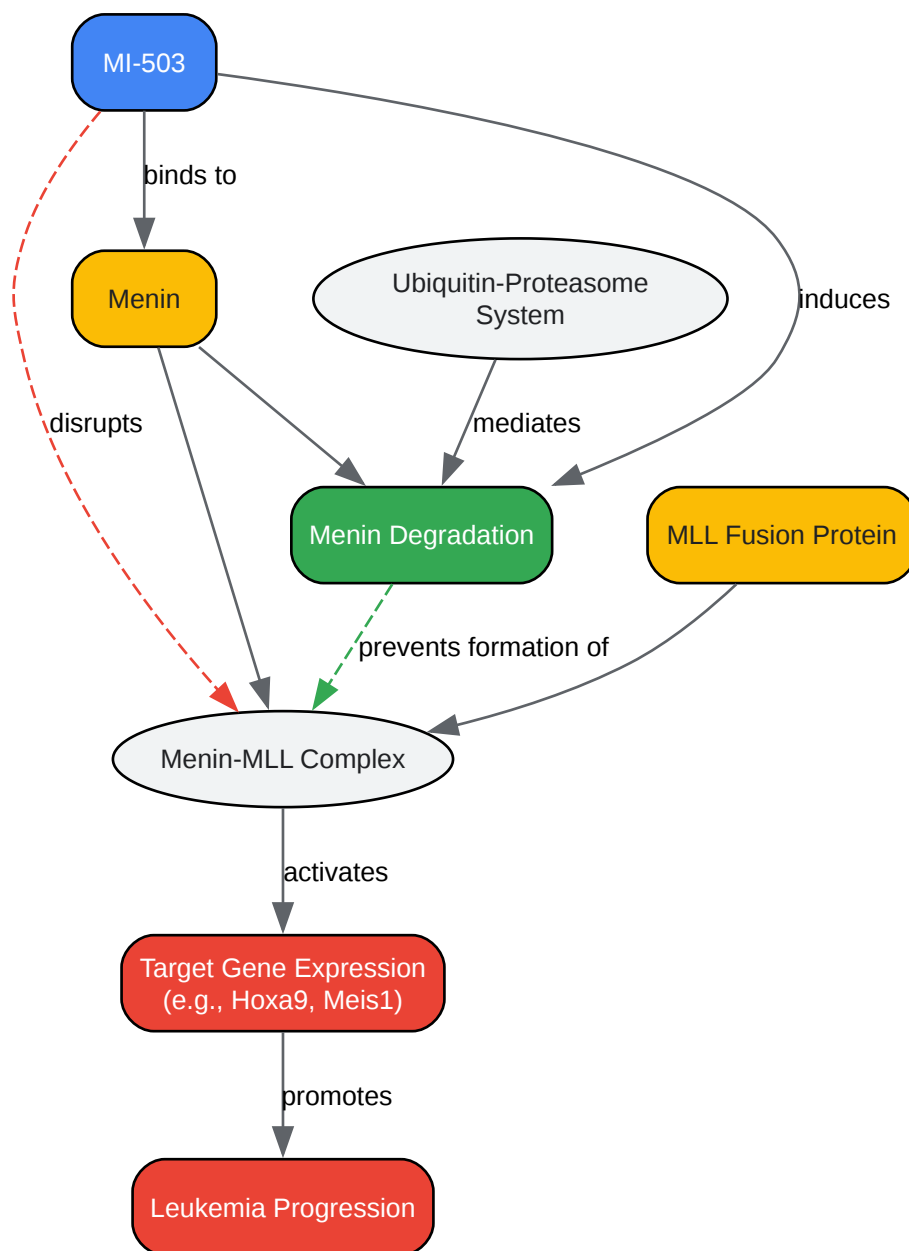


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Caption: Workflow for proper storage and handling of **MI-503**.



MI-503 Mechanism of Action



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